

Flamprop-m-methyl IUPAC name and CAS number

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Compound of Interest

Compound Name: *Flamprop-m-methyl*

Cat. No.: *B1241716*

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An In-depth Technical Guide to **Flamprop-m-methyl**

This guide provides a comprehensive overview of the chemical properties, synthesis, mechanism of action, and analytical methods for the herbicide **Flamprop-m-methyl**, tailored for researchers, scientists, and drug development professionals.

Chemical Identity and Properties

Flamprop-m-methyl is a selective post-emergence herbicide.^[1] Its fundamental chemical identification and properties are summarized below.

Table 1: Chemical Identification and Properties of **Flamprop-m-methyl**

Property	Value
IUPAC Name	methyl N-benzoyl-N-(3-chloro-4-fluorophenyl)-D-alaninate ^[2]
CAS Number	63729-98-6 ^[3]
Molecular Formula	C ₁₇ H ₁₅ ClFNO ₃ ^{[3][4]}
Molecular Weight	335.76 g/mol ^[4]
Synonyms	D-Mataven, Flamprop M-methyl ^[3]
Appearance	White crystals ^[1]

Synthesis Protocol

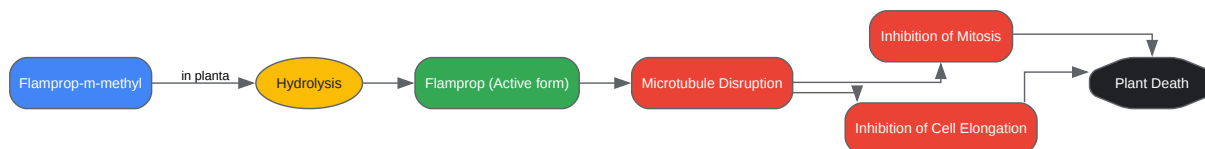
The commercial synthesis of flumprop, a related compound, involves a multi-step process that can be adapted for **Flumprop-m-methyl**. The general procedure is as follows:

- Preparation of 3-chloro-4-fluoroaniline.
- Acylation: 3-chloro-4-fluoroaniline is acylated with benzoyl chloride to form N-benzoyl-3-chloro-4-fluoroaniline.
- Coupling: The resulting intermediate is then coupled with the methyl ester of D-alanine under controlled conditions to yield **Flumprop-m-methyl**.
- Reaction Conditions: This reaction is typically performed in an organic solvent like ethyl acetate or toluene, with careful regulation of temperature and pH to optimize the yield and purity of the final product.

Mechanism of Action

Flumprop-m-methyl acts as a mitotic disrupter in susceptible plant species. Its mechanism of action involves the following key steps:

- Uptake and Translocation: The herbicide is absorbed by the leaves of the plant.
- Hydrolysis: In the plant, **Flumprop-m-methyl** is hydrolyzed to its biologically active acidic form, flumprop.
- Disruption of Microtubules: Flumprop disrupts the organization of microtubules, which are essential components of the cytoskeleton involved in cell division (mitosis). This disruption prevents the proper formation and function of the mitotic spindle.
- Inhibition of Cell Division and Elongation: The interference with microtubule function leads to an inhibition of cell division and elongation, ultimately causing the death of the plant.



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Caption: Mechanism of action of **Flamprop-m-methyl** in plants.

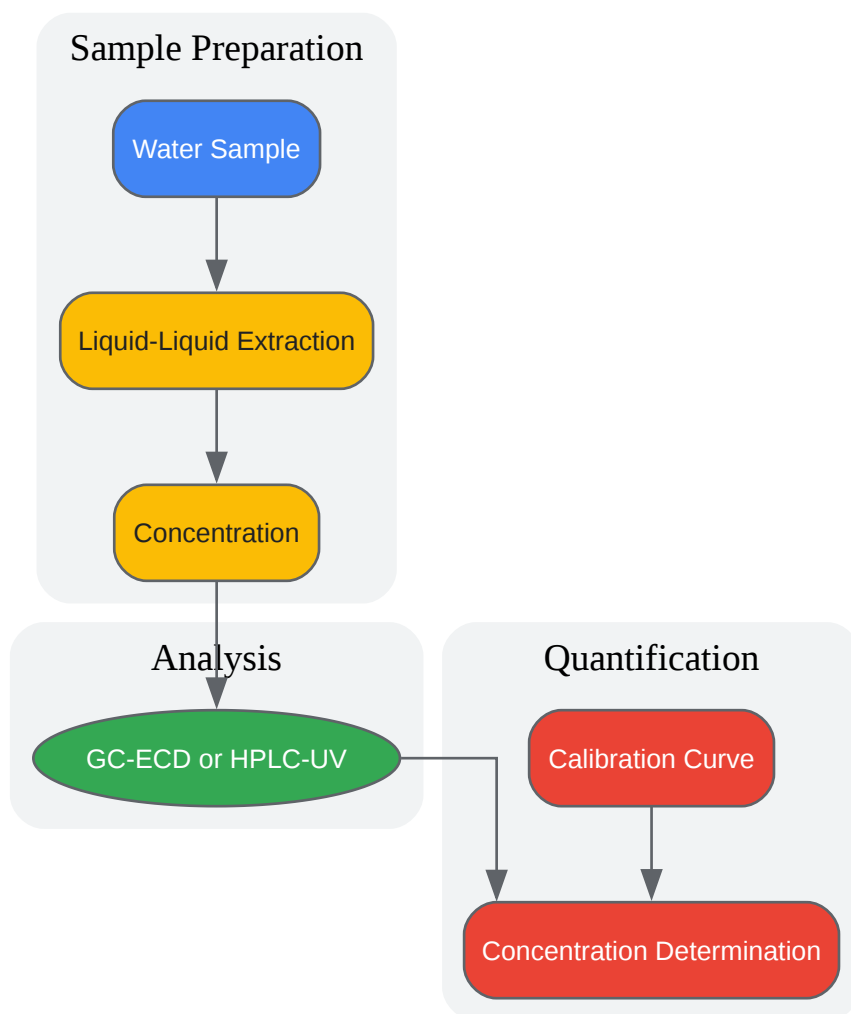
Experimental Protocols

Analytical Determination of Flamprop-m-methyl in Water

This protocol outlines a general procedure for the quantitative analysis of **Flamprop-m-methyl** in water samples.

- Sample Preparation:
 - Collect water samples in appropriate containers.
 - Perform a liquid-liquid extraction using a suitable organic solvent (e.g., dichloromethane) to transfer **Flamprop-m-methyl** from the aqueous phase to the organic phase.
 - Concentrate the organic extract to a known volume.
- Chromatographic Analysis:
 - Gas Chromatography (GC): Inject an aliquot of the concentrated extract into a gas chromatograph equipped with an electron capture detector (ECD) for sensitive detection.
 - High-Performance Liquid Chromatography (HPLC): Alternatively, use an HPLC system with a UV detector. The mobile phase composition and gradient will need to be optimized for the specific column used.
- Quantification:

- Prepare a series of standard solutions of **Flamprop-m-methyl** of known concentrations.
- Generate a calibration curve by plotting the peak area or height against the concentration of the standards.
- Determine the concentration of **Flamprop-m-methyl** in the sample by comparing its peak response to the calibration curve.



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Caption: Workflow for the analysis of **Flamprop-m-methyl** in water.

Evaluation of Herbicidal Activity

This protocol describes a method for assessing the herbicidal efficacy of **Flamprop-m-methyl** on a target weed species, such as wild oats (*Avena fatua*).

- Plant Cultivation:
 - Sow seeds of the target weed in pots containing a suitable growth medium.
 - Grow the plants in a controlled environment (greenhouse or growth chamber) with appropriate light, temperature, and humidity.
- Herbicide Application:
 - Prepare a stock solution of **Flamprop-m-methyl** in a suitable solvent and then dilute it to the desired test concentrations with water containing a surfactant.
 - Apply the herbicide solutions to the plants at a specific growth stage (e.g., two- to three-leaf stage) using a laboratory sprayer to ensure uniform coverage.
 - Include a control group of plants sprayed only with the solvent and surfactant solution.
- Efficacy Assessment:
 - After a set period (e.g., 14-21 days), visually assess the plants for signs of injury, such as chlorosis, necrosis, and growth inhibition.
 - For a quantitative assessment, harvest the above-ground biomass of the treated and control plants.
 - Determine the fresh or dry weight of the biomass.
 - Calculate the percentage of growth inhibition for each treatment compared to the control.

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